Technical Guide: Comparative Release Profiles of 4-BFA and Halogenated Analogs

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Compound of Interest

Compound Name:	*1-(4-Bromo-2-fluorophenyl)propan-2-amine*
CAS No.:	*910409-78-8*
Cat. No.:	*B1438687*

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Executive Summary & Scope

This technical guide analyzes the structure-activity relationships (SAR) of para-halogenated amphetamines, specifically focusing on 4-Bromoamphetamine (4-BFA) and its structural analogs: 4-Fluoroamphetamine (4-FA), 4-Chloroamphetamine (4-CA), and 4-Iodoamphetamine (4-IA).

Critical Scope Note: This guide focuses strictly on monoamine releasing agents (MRAs). It distinguishes these simple substituted amphetamines from complex ring-substituted phenethylamines (e.g., DOB, 2C-B), which function primarily as 5-HT2A receptor agonists.

The core distinction among these analogs lies in their selectivity ratios for the Serotonin Transporter (SERT) versus the Dopamine Transporter (DAT). While 4-FA exhibits a balanced "entactogenic-stimulant" profile, 4-CA and 4-BFA are highly selective serotonergic agents with significant neurotoxic potential, rendering them valuable only as specific neurotoxin tools in research models.

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Structural Pharmacology: The Halogen Trend

The pharmacological divergence of these analogs is driven by the steric bulk and lipophilicity of the para-substituent.

- Steric Hindrance: The size of the halogen atom dictates the molecule's ability to navigate the substrate binding pocket of the transporters.
  - Fluorine (4-FA): Van der Waals radius (1.47 Å) mimics Hydrogen. It retains significant affinity for DAT, similar to unsubstituted amphetamine.
  - Bromine (4-BFA) / Chlorine (4-CA): Larger radii (1.85 Å / 1.75 Å) increase steric bulk. This reduces DAT affinity but dramatically increases SERT affinity due to specific hydrophobic interactions within the SERT binding pocket.
- Lipophilicity: Increasing halogen size increases lipophilicity (LogP), facilitating blood-brain barrier (BBB) penetration and membrane intercalation, which correlates with the neurotoxic potential described in Section 4.

Comparative Release Profiles (DA vs. 5-HT)

The following data synthesizes release potency (EC50) and reuptake inhibition (IC50) from key comparative studies (Baumann et al., Wee et al.). Lower values indicate higher potency.

Table 1: Monoamine Transporter Selectivity Profile

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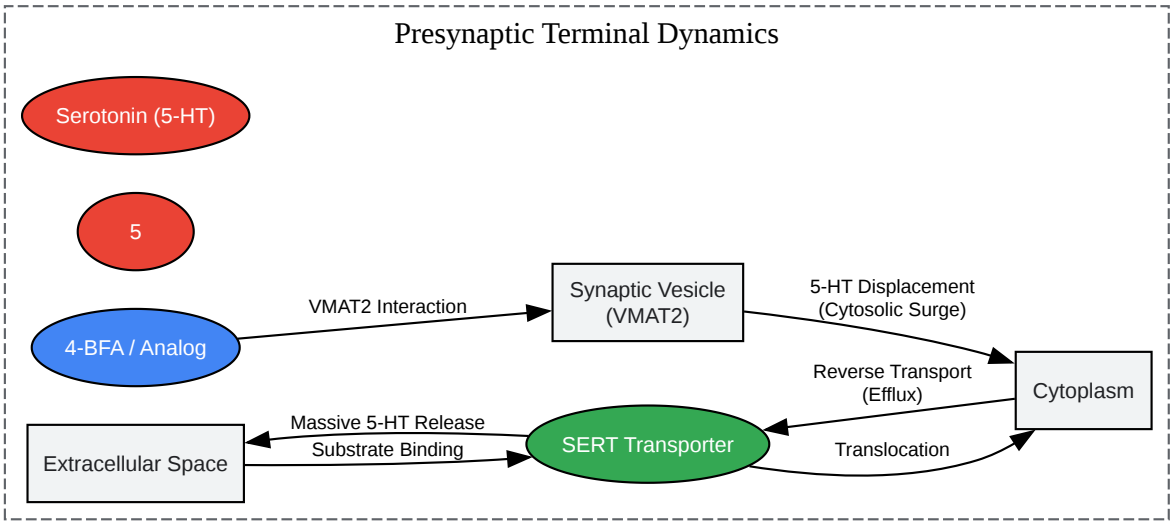
Compound	Substituent	DAT Potency (DA Release)	SERT Potency (5-HT Release)	DA/5-HT Selectivity Ratio	Primary Classification
Amphetamine	-H	High (EC50 ~8-20 nM)	Low (EC50 >1500 nM)	>75 (DA dominant)	Pure Stimulant
4-FA	-F	High (EC50 ~25-50 nM)	Moderate (EC50 ~100-200 nM)	~0.2 - 0.5 (Balanced)	Entactogen-Stimulant
4-CA	-Cl	Moderate (EC50 ~150 nM)	Very High (EC50 ~30-50 nM)	<0.3 (5-HT dominant)	Serotonergic Neurotoxin
4-BFA	-Br	Low/Mod (EC50 >200 nM)	Very High (EC50 ~20-40 nM)	<0.1 (Highly 5-HT)	Serotonergic Neurotoxin
MDMA (Ref)	-O2CH2	Moderate	High	Balanced	Entactogen

Note: Values are approximate means derived from synaptosomal release assays. Ratios <1 indicate higher potency for Serotonin.

Mechanistic Pathway: Transporter-Mediated Release

Unlike simple reuptake inhibitors (e.g., Cocaine), these compounds are substrates. They hijack the transporter to enter the presynaptic neuron, then interact with VMAT2 to reverse the transporter flux.

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Figure 1: Mechanism of substrate-induced monoamine release. The halogenated amphetamine enters via SERT, disrupts the VMAT2 proton gradient, and triggers non-exocytotic efflux of serotonin.

Neurotoxicity: The Critical Differentiator

It is imperative for researchers to distinguish between pharmacological release and neurotoxicity.

- 4-FA (Fluoro): Generally considered non-neurotoxic at typical pharmacological doses. The C-F bond is metabolically stable, preventing the formation of toxic quinone metabolites.
- 4-CA / 4-BFA (Chloro/Bromo): Established serotonergic neurotoxins.[1]
  - Mechanism: High affinity for SERT leads to massive intracellular accumulation.
  - Oxidative Stress: They inhibit Tryptophan Hydroxylase (TPH) irreversibly and generate Reactive Oxygen Species (ROS).

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- Long-term Effect: A single high dose can cause 5-HT depletion lasting weeks to months in rodent models.

Safety Warning: 4-CA and 4-BFA should never be used for human research or self-experimentation. They are strictly tools for modeling serotonergic depletion in animals.

Experimental Protocol: Synaptosomal Release Assay

To empirically verify these profiles, the Rat Brain Synaptosome Assay is the gold standard. It isolates nerve terminals to measure uptake/release without the interference of systemic metabolism.

Protocol Workflow

Reagents:

- [^{3}H]MPP+ (for DAT substrate) or [^{3}H]5-HT (for SERT substrate).
- Buffer: Krebs-Ringer-HEPES (KRH) with 0.1% ascorbic acid (to prevent oxidation).
- Tissue: Rat Striatum (for DA) and Whole Brain minus Cerebellum (for 5-HT).

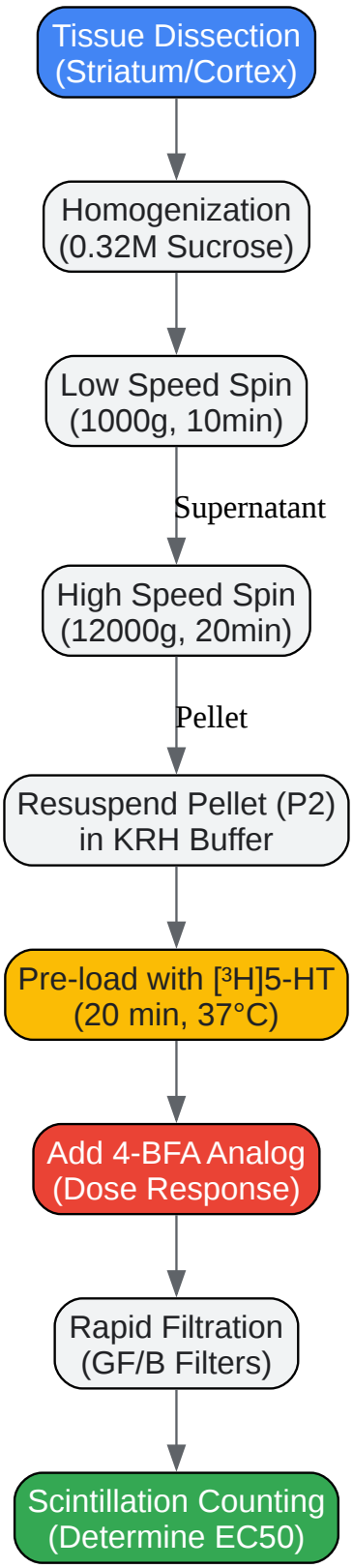
Step-by-Step Methodology:

- Tissue Isolation: Rapidly decapitate rat; dissect striatum/cortex on ice.
- Homogenization: Homogenize in 0.32M sucrose using a glass-Teflon homogenizer (10 strokes, 800 rpm).
- Centrifugation (P2 Fraction):
  - Spin 1: 1,000 x g for 10 min (remove debris).
  - Spin 2: Supernatant at 12,000 x g for 20 min.
  - Resuspend pellet (synaptosomes) in KRH buffer.

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- Incubation (The Release Phase):
  - Pre-load synaptosomes with [^{3}H]5-HT (5nM) for 20 mins.
  - Wash to remove extracellular tracer.
  - Add Test Compound (4-BFA analogs) at varying concentrations (1nM - 10µM).
  - Incubate 15 mins at 37°C.
- Termination: Rapid filtration over GF/B filters using a cell harvester.
- Quantification: Liquid scintillation counting of filters.
- Calculation: Plot released radioactivity vs. Log[Drug]. Calculate EC50 via non-linear regression.

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Figure 2: Workflow for Synaptosomal Release Assay. This method ensures isolation of presynaptic transporter kinetics.

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